Essential Safety and Operational Guide for Handling Smac-N7 Peptide

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Compound of Interest

Compound Name:	*Smac-N7 peptide*
CAS No.:	*401913-57-3*
Cat. No.:	*B1336649*

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This document provides crucial safety protocols, handling procedures, and disposal guidelines for the **Smac-N7 peptide**, a synthetic heptapeptide corresponding to the N-terminal residues of the full-length Smac/DIABLO protein. It is intended for researchers, scientists, and professionals in drug development to ensure safe and effective use in a laboratory setting.

I. Personal Protective Equipment (PPE) and Safety Precautions

While **Smac-N7 peptide** is not classified as a hazardous substance, adherence to standard laboratory safety practices is essential to minimize any potential risks.[1][2] May be harmful if inhaled, swallowed, or absorbed through the skin and may cause eye, skin, and respiratory tract irritation.[3]

Recommended Personal Protective Equipment:

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PPE Category	Item	Specification
Eye Protection	Safety Goggles	ANSI Z87.1 certified, providing protection against splashes.
Hand Protection	Disposable Gloves	Nitrile or latex gloves, changed regularly and immediately if contaminated.
Body Protection	Laboratory Coat	Standard lab coat to protect skin and clothing. A full suit may be considered for large spills.[3]
Respiratory	Dust Respirator	Recommended when handling the lyophilized powder to avoid inhalation.[3] A self-contained breathing apparatus may be used for large spills.[3]
Foot Protection	Closed-toe Shoes	Standard laboratory footwear. Boots are recommended for handling large quantities or in case of spills.[3]

General Hygiene and Safety Measures:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Work in a well-ventilated area.
- Keep away from heat and sources of ignition.[3]

II. First Aid Measures

In case of exposure, follow these immediate first aid steps:

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Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3]
Skin Contact	Immediately wash off with soap and plenty of water.[3] Remove contaminated clothing.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3] Remove contact lenses if present and easy to do.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[3]

III. Spillage and Disposal Plan

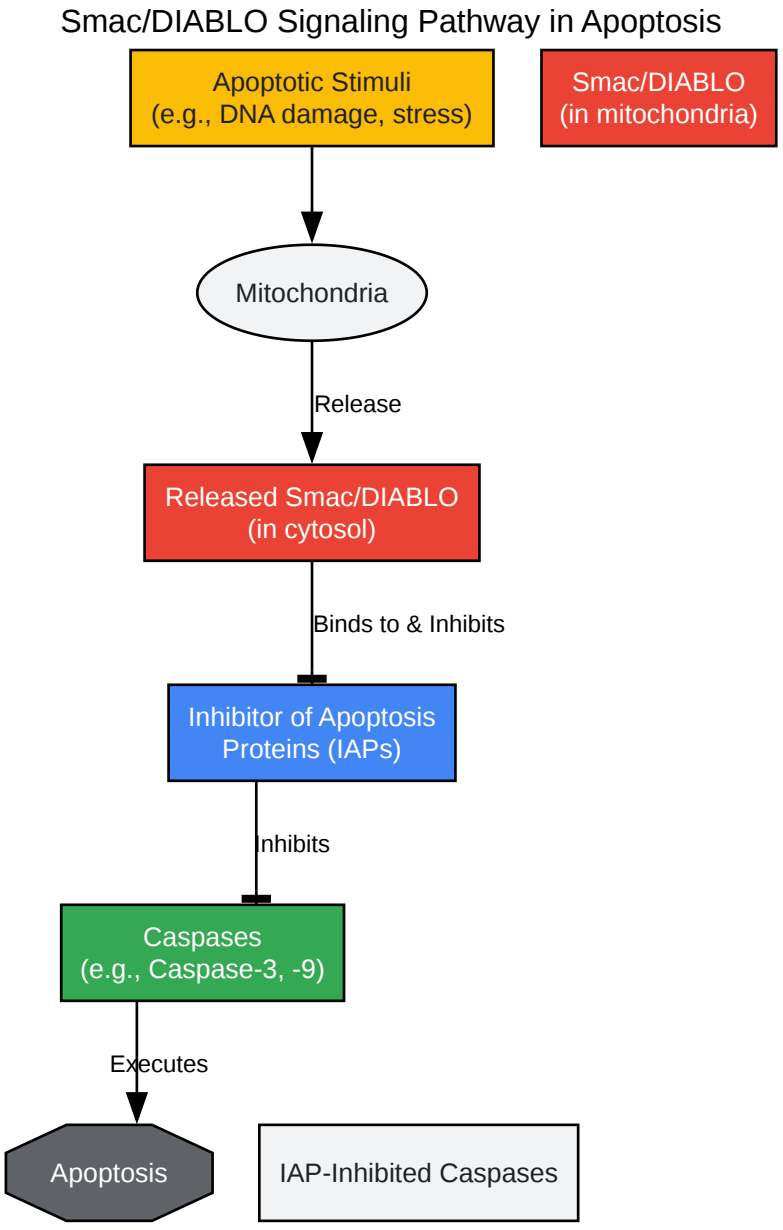
Accidental Release Measures: In the event of a spill, wear appropriate PPE. For a small spill, use appropriate tools to place the spilled material into a convenient waste disposal container.[3] For a large spill, use a shovel for containment and disposal.[3]

Disposal: Waste materials must be disposed of in accordance with federal, state, and local environmental control regulations.[3] Do not mix with other waste. Handle uncontaminated containers as the product itself.

IV. Smac/DIABLO Signaling Pathway

The **Smac-N7 peptide** mimics the function of the endogenous Smac/DIABLO protein, which is a key regulator of apoptosis (programmed cell death). Upon apoptotic stimuli, Smac/DIABLO is released from the mitochondria into the cytosol. There, it binds to Inhibitor of Apoptosis Proteins (IAPs), thereby freeing caspases to initiate cell death.

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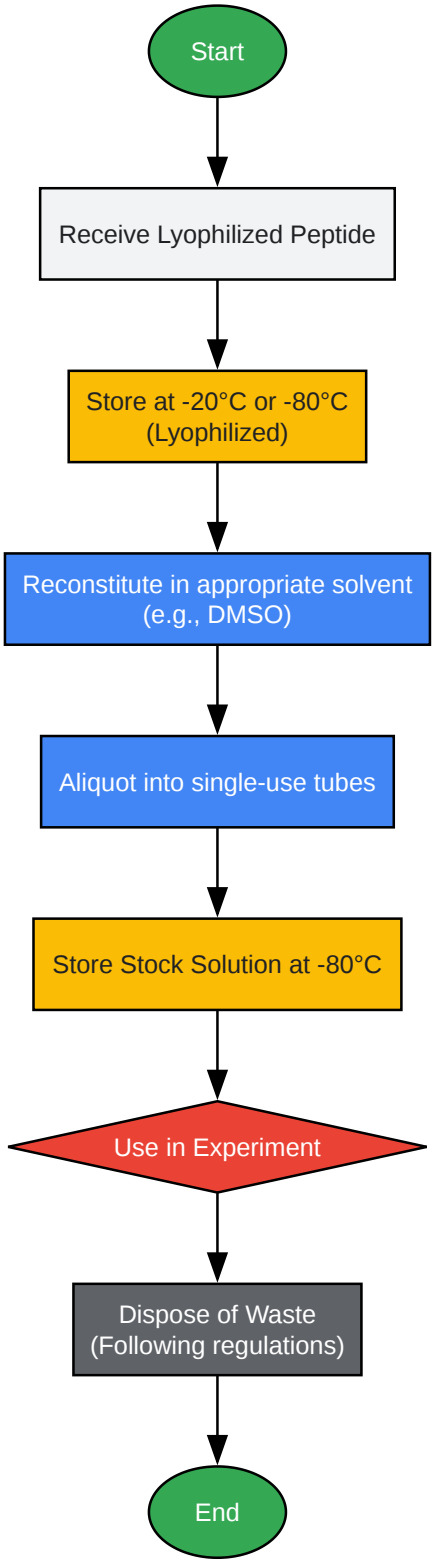
Caption: Smac/DIABLO pathway in apoptosis regulation.

V. Experimental Workflow for Handling **Smac-N7 Peptide**

This workflow outlines the standard procedure for handling the **Smac-N7 peptide** in a research laboratory, from reception to experimental use.

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Experimental Workflow for Smac-N7 Peptide



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Caption: General workflow for handling synthetic peptides.

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